

Application Note: Measuring Bitumen Viscosity at Elevated Temperatures

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Compound of Interest

Compound Name: Bitumens

Cat. No.: B1180155

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Introduction

Bitumen, a complex hydrocarbon material derived from crude oil, is a crucial binder in asphalt for road construction and in various industrial applications such as roofing and waterproofing. [1] The viscosity of bitumen, a measure of its resistance to flow, is a critical property that dictates its performance and workability.[2] This property is highly dependent on temperature; as temperature increases, the viscosity of bitumen decreases, making it easier to handle and apply.[1][3] Conversely, at lower temperatures, its viscosity increases, and it becomes more solid-like.[1] Accurate measurement of bitumen viscosity at elevated temperatures is essential for quality control, ensuring proper mixing with aggregates, and predicting the performance of asphalt pavements to prevent issues like rutting in hot weather and cracking in cold weather.[4] [5]

This application note provides a detailed overview of the standard methods and protocols for measuring the dynamic (absolute) and kinematic viscosity of bitumen at elevated temperatures, primarily for researchers, scientists, and professionals in drug development who may be working with similar viscoelastic materials.

Principles of Bitumen Viscosity Measurement

Two main types of viscosity are measured for bitumen:

- **Dynamic (Absolute) Viscosity:** This is the measure of a fluid's internal resistance to flow when a force is applied. It is the ratio of shear stress to shear rate and is reported in units of

Pascal-seconds (Pa·s) or centipoise (cP).[4]

- Kinematic Viscosity: This is the ratio of a fluid's dynamic viscosity to its density, representing its resistance to flow under the force of gravity.[4] It is typically measured in Stokes (St) or centistokes (cSt).[4]

The relationship between temperature and viscosity is a key parameter for characterizing bitumen.[6] This relationship helps in determining the appropriate temperatures for pumping, mixing with aggregates, and compaction during pavement construction.[2][7]

Apparatus for High-Temperature Viscosity Measurement

Several types of viscometers are used to measure bitumen viscosity at elevated temperatures. The choice of instrument depends on the specific viscosity range and the type of viscosity (dynamic or kinematic) to be measured.

- Rotational Viscometers (e.g., Brookfield Viscometer): These instruments are widely used for determining the dynamic viscosity of bitumen at high temperatures.[4] They operate by measuring the torque required to rotate a spindle submerged in the bitumen sample at a constant speed.[4][8] The viscometer is equipped with a temperature-controlled chamber to maintain the sample at the desired test temperature.[4] Standard test methods such as ASTM D4402 and AASHTO T316 govern the use of rotational viscometers for bitumen.[9][10]
- Capillary Viscometers: These are used to measure the kinematic viscosity of bitumen.[4] A capillary viscometer is a U-shaped glass tube through which the bitumen is allowed to flow under gravity.[4] The time it takes for the bitumen to pass between two marked points is measured, and this time is then multiplied by a calibration constant to determine the kinematic viscosity.[4][5] ASTM D2170 is a common standard for this method.[11]
- Dynamic Shear Rheometer (DSR): While also used for viscosity measurements, the DSR is a more advanced instrument that characterizes the viscoelastic properties of bitumen by applying an oscillatory shear stress. It is a key component of the Superpave (Superior Performing Asphalt Pavements) system.[1][9]

Data Presentation: Typical Viscosity and Test Parameters

The following table summarizes typical quantitative data associated with measuring bitumen viscosity at elevated temperatures.

Parameter	Rotational Viscometer (ASTM D4402 / AASHTO T316)	Capillary Viscometer (ASTM D2170)
Viscosity Type	Dynamic (Absolute) Viscosity	Kinematic Viscosity
Typical Test Temperatures	135°C, 150°C, 165°C (up to 260°C)[4][12]	60°C, 135°C[4][5]
Typical Viscosity Units	Centipoise (cP) or Pascal-seconds (Pa·s)[4][8]	Centistokes (cSt)[5]
Typical Viscosity Range	15 to 60 million mPa·s	Varies with bitumen grade
Key Information Obtained	Workability, pumpability, mixing temperatures[9][10]	Flow characteristics under gravity[11]

Experimental Protocols

Below are detailed methodologies for two key experiments for measuring bitumen viscosity at elevated temperatures.

Protocol 1: Determination of Dynamic Viscosity using a Rotational Viscometer (Based on ASTM D4402)

1. Objective: To determine the apparent viscosity of bitumen at elevated temperatures.

2. Apparatus:

- Rotational Viscometer (e.g., Brookfield type) with a thermostatically controlled chamber (Thermosel).[13]
- Spindles appropriate for the expected viscosity range.
- Temperature controller and sensor (PT100 probe).

- Sample chambers.
- Extraction tongs.
- Oven for preheating the sample.

3. Procedure:

- Sample Preparation: Heat the bitumen sample until it is sufficiently fluid to pour, avoiding localized overheating.^[5] The temperature should not exceed the flash point of the material.^[13]
- Apparatus Setup:
 - Turn on the viscometer and the temperature controller.
 - Set the desired test temperature (e.g., 135°C).^[10]
 - Allow the temperature of the heating chamber to stabilize.
- Sample Loading:
 - Pour the specified amount of the hot bitumen sample into the sample chamber. The amount depends on the spindle to be used.
 - Insert the sample chamber into the heating chamber.
- Equilibration:
 - Insert the selected spindle into the bitumen.
 - Allow the sample to reach thermal equilibrium at the test temperature for at least 30 minutes.^[14]
- Measurement:
 - Select the appropriate rotational speed (e.g., 20 rpm).^[14]
 - Start the viscometer motor.
 - Allow the reading to stabilize. This may take several minutes.
 - Record the viscosity reading from the viscometer display. The reading is typically in centipoise (cP).^[8]
- Data Reporting: Report the viscosity value, the test temperature, the spindle used, and the rotational speed.

Protocol 2: Determination of Kinematic Viscosity using a Capillary Viscometer (Based on ASTM D2170)

1. Objective: To determine the kinematic viscosity of bitumen at elevated temperatures.

2. Apparatus:

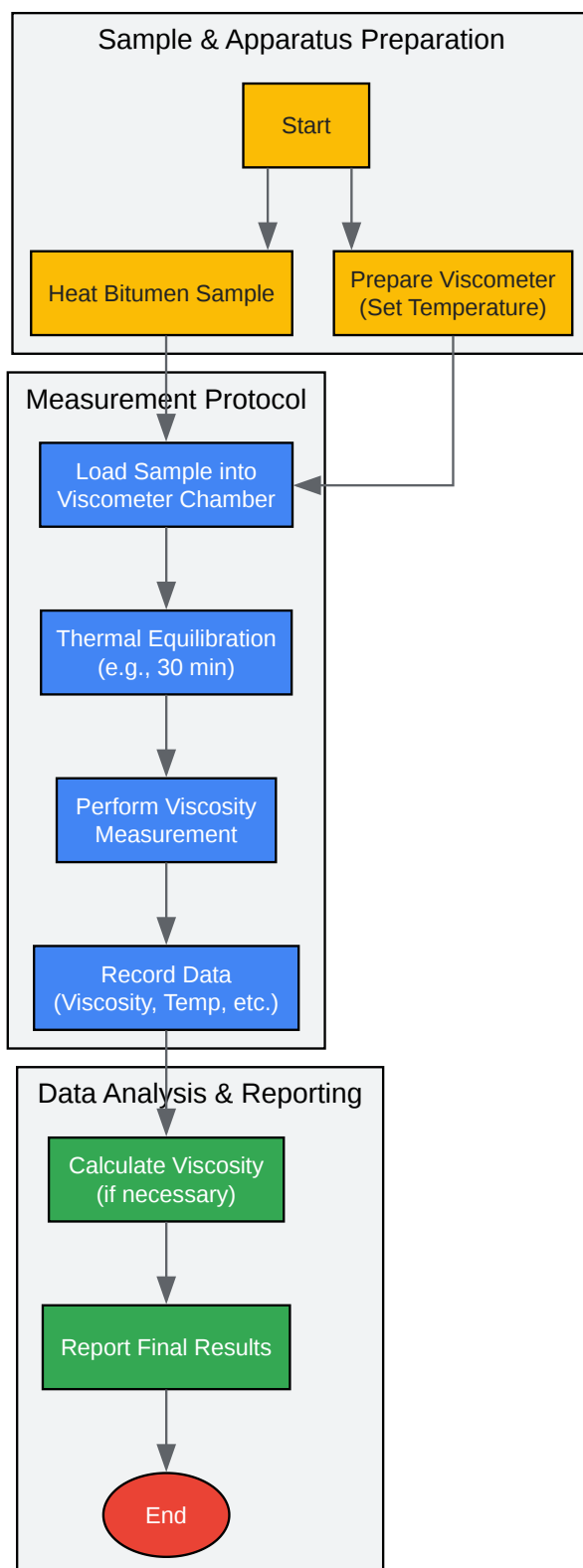
- Capillary viscometer (e.g., Cannon-Fenske for opaque liquids).[5][11]
- Constant temperature water bath with a precision of $\pm 0.1^{\circ}\text{C}$.[11]
- Vacuum source (for vacuum capillary viscometers).[15]
- Timer accurate to 0.1 seconds.
- Thermometer.

3. Procedure:

- Sample Preparation: Heat the bitumen sample until it is fluid enough to be poured into the viscometer.[5]
- Viscometer Filling:
 - Charge the viscometer with the hot bitumen sample by pouring it into the larger tube up to the filling line.
- Thermal Equilibration:
 - Place the filled viscometer vertically in the constant temperature bath set to the desired test temperature (e.g., 135°C). [11]
 - Allow the viscometer to remain in the bath for at least 30 minutes to ensure the sample reaches the test temperature.
- Measurement:
 - Apply suction to the smaller tube to draw the bitumen up past the upper timing mark.
 - Release the suction and allow the bitumen to flow back down under gravity.
 - Start the timer as the leading edge of the bitumen meniscus passes the upper timing mark.
 - Stop the timer as the leading edge of the meniscus passes the lower timing mark.
 - Record the flow time in seconds.
- Calculation:

- Calculate the kinematic viscosity using the following formula:
- Kinematic Viscosity (cSt) = Calibration Constant (cSt/s) × Flow Time (s)[5]
- The calibration constant is specific to each viscometer and is provided by the manufacturer.
- Data Reporting: Report the kinematic viscosity in centistokes (cSt) and the test temperature.

Mandatory Visualization



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Caption: Experimental workflow for measuring bitumen viscosity.

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